

Application Notes and Protocols: Preparation of MET Kinase-IN-4 Stock Solution

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Compound of Interest

Compound Name: MET kinase-IN-4

Cat. No.: B1667183

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a stock solution of **MET kinase-IN-4**, a potent and orally active inhibitor of MET kinase. Accurate preparation of the stock solution is crucial for obtaining reliable and reproducible results in downstream experiments, including cell-based assays and in vivo studies.

Introduction

MET kinase-IN-4 is a small molecule inhibitor of the MET receptor tyrosine kinase, a key regulator of cell growth, motility, and invasion. Dysregulation of the MET signaling pathway is implicated in the development and progression of various cancers. **MET kinase-IN-4** exhibits potent inhibitory activity against MET kinase with an IC50 value of 1.9 nM.[1] Proper handling and preparation of this compound are essential for its effective use in research and drug development.

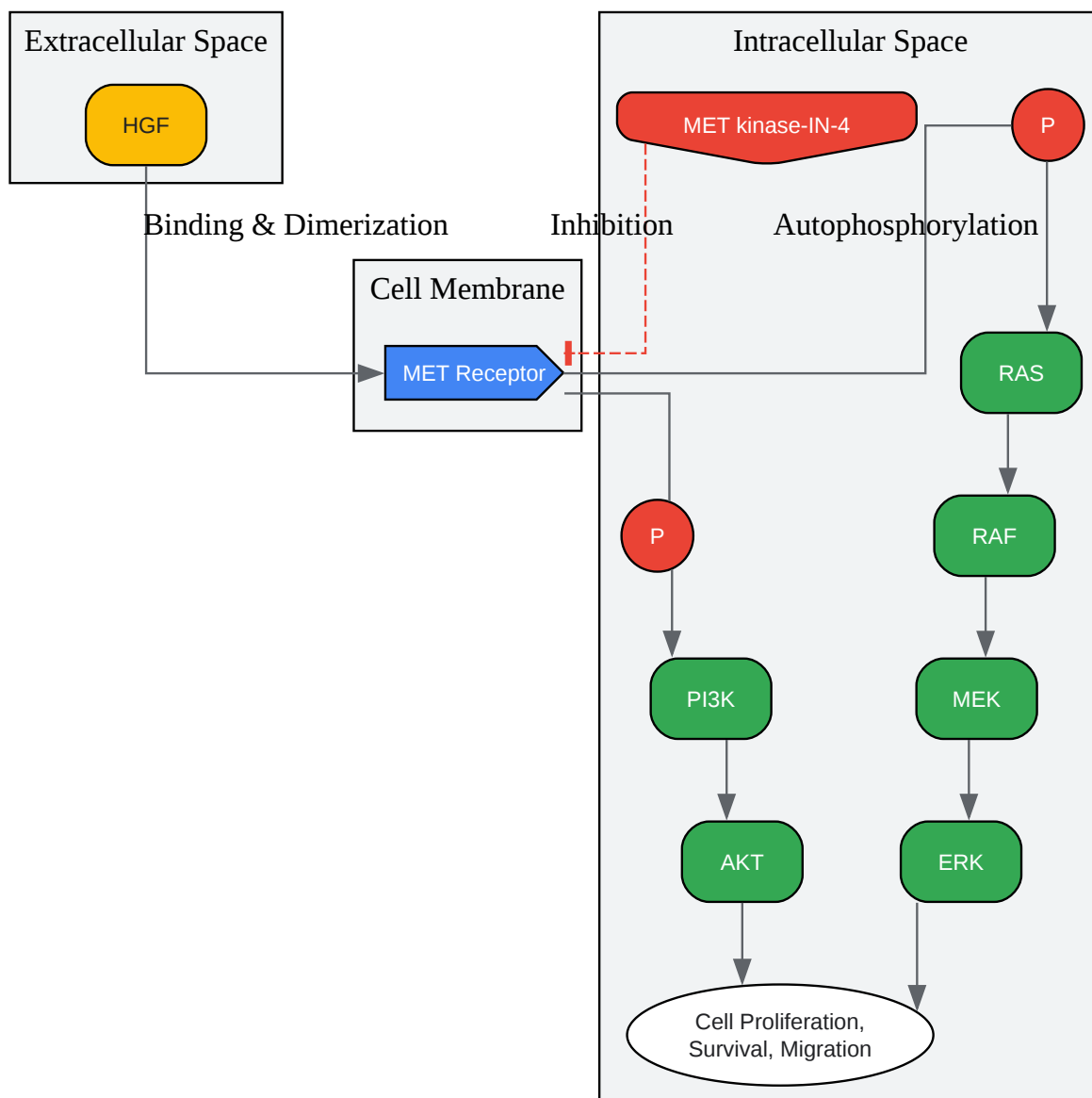
Chemical Properties and Data

A summary of the essential quantitative data for **MET kinase-IN-4** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	475.55 g/mol	MedChemExpress
CAS Number	888719-03-7	MedChemExpress
IC50 (MET Kinase)	1.9 nM	MedChemExpress[1]
Recommended Solvent	DMSO	MedChemExpress
Storage of Solid	Store at -20°C for up to 2 years	General recommendation
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	MedChemExpress[1]

MET Signaling Pathway

The MET receptor tyrosine kinase, upon binding its ligand, Hepatocyte Growth Factor (HGF), undergoes dimerization and autophosphorylation, initiating a cascade of downstream signaling events. These pathways, including the RAS/MAPK and PI3K/AKT pathways, are crucial for cell proliferation, survival, and migration. **MET kinase-IN-4** exerts its inhibitory effect by blocking the kinase activity of MET, thereby attenuating these downstream signals.



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Figure 1: Simplified MET Signaling Pathway and the inhibitory action of **MET kinase-IN-4**.

Experimental Protocol: Preparation of MET Kinase-IN-4 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **MET kinase-IN-4** in Dimethyl Sulfoxide (DMSO).

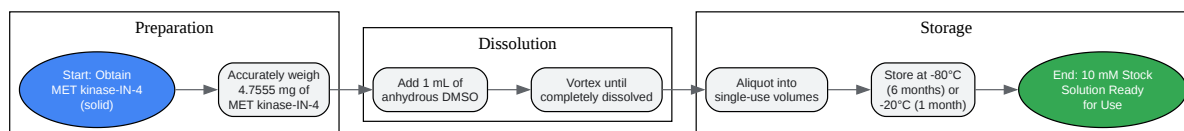
Materials:

- **MET kinase-IN-4** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **MET kinase-IN-4** to room temperature to prevent condensation of moisture on the compound.
- Weighing the Compound: Accurately weigh the desired amount of **MET kinase-IN-4** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.7555 mg of the compound.
 - Calculation:
 - Molecular Weight (MW) = 475.55 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C * V * MW = 0.010 \text{ mol/L} * 0.001 \text{ L} * 475.55 \text{ g/mol} = 0.0047555 \text{ g} = 4.7555 \text{ mg}$

- **Dissolving the Compound:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **MET kinase-IN-4**. For the example above, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes or cryovials.^[1]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Ensure the vials are tightly sealed to prevent evaporation and contamination.



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Figure 2: Experimental workflow for the preparation of a 10 mM **MET kinase-IN-4** stock solution.

Safety Precautions

- **MET kinase-IN-4** is a biologically active compound. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times.
- Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Recommendations for Use

- When preparing working solutions for cell culture experiments, the final concentration of DMSO should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the frozen stock aliquots for each experiment to ensure consistency.
- Before use, thaw the required aliquot at room temperature and briefly centrifuge to collect the solution at the bottom of the tube.

By following these detailed application notes and protocols, researchers can ensure the accurate and consistent preparation of **MET kinase-IN-4** stock solutions, a critical step for advancing research in MET-driven cancers and related fields.

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References

- 1. medchemexpress.com [medchemexpress.com]
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